

(E/Z)-Fluoxastrobin-d4 (Mixture): A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: (E/Z)-Fluoxastrobin-d4(Mixture)

Cat. No.: B1146875

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for the deuterated analytical standard, (E/Z)-Fluoxastrobin-d4 (Mixture). The information herein is critical for ensuring the accuracy and reliability of quantitative analytical studies involving Fluoxastrobin.

Introduction

(E/Z)-Fluoxastrobin-d4 is a deuterated analog of Fluoxastrobin, a broad-spectrum strobilurin fungicide. In analytical chemistry, it serves as an internal standard for the quantification of Fluoxastrobin residues in various matrices. The stability of this deuterated standard is paramount to obtaining accurate and reproducible results. This guide summarizes the available data on its stability and provides best practices for its storage and handling.

Recommended Storage Conditions

To maintain the integrity and concentration of (E/Z)-Fluoxastrobin-d4 (Mixture), it is essential to adhere to the recommended storage conditions.

Parameter	Recommendation	Source
Temperature	2-8°C Refrigerator	[1]
Light	Protect from light	General best practice for analytical standards
Container	Tightly sealed, original vial	General best practice for analytical standards

Proper storage in a refrigerator at 2-8°C is the most critical factor in preserving the stability of the standard. Exposure to light and elevated temperatures should be minimized to prevent degradation.

Stability Profile

While specific quantitative stability data for (E/Z)-Fluoxastrobin-d4 (Mixture) is limited, the stability of the non-deuterated parent compound, Fluoxastrobin, provides a strong indication of its expected behavior under various conditions. Deuterated standards are generally expected to have similar stability profiles to their non-deuterated counterparts.

Hydrolytic Stability

Fluoxastrobin is stable to abiotic hydrolysis in sterile buffered solutions at pH 4, 7, and 9 when tested at 50°C. This suggests that the compound is not susceptible to degradation in aqueous solutions under a wide range of pH conditions.

Photolytic Stability

Fluoxastrobin is susceptible to degradation by light. The photolysis half-life of Fluoxastrobin in an aqueous environment has been reported.

Condition	Half-life (t _{1/2})	Source
Aqueous Photolysis	33.4 days	

Given this sensitivity to light, it is crucial to store (E/Z)-Fluoxastrobin-d4 (Mixture) in amber vials or otherwise protected from light.

Soil Degradation

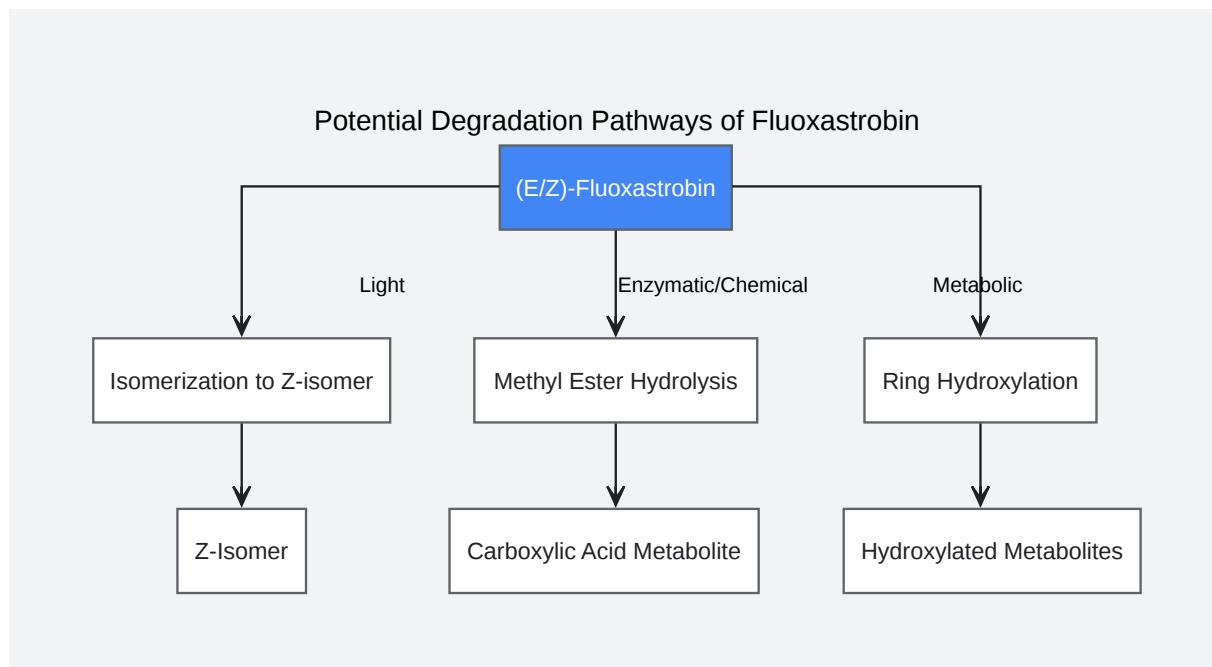
Studies on the non-deuterated Fluoxastrobin have shown that it undergoes biodegradation in soil. The dissipation time 50% (DT50), which is the time it takes for 50% of the initial concentration to degrade, varies depending on the soil type.

Soil Type	DT50 (days)	Source
Sandy Loam	29.4	[2]
Loamy Sand	393	[2]

This information is primarily relevant for environmental fate studies but underscores the potential for microbial degradation if the standard is inadvertently exposed to contaminating microorganisms.

Potential Degradation Pathways

The degradation of strobilurin fungicides like Fluoxastrobin can occur through several mechanisms. Understanding these pathways is important for identifying potential impurities that may arise during storage or in analytical samples.



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Caption: Potential degradation pathways for Fluoxastrobin.

Experimental Protocol for Stability Assessment

A robust stability testing protocol is essential to determine the shelf-life and ensure the ongoing integrity of the (E/Z)-Fluoxastrobin-d4 (Mixture) analytical standard. The following is a generalized protocol based on industry best practices.

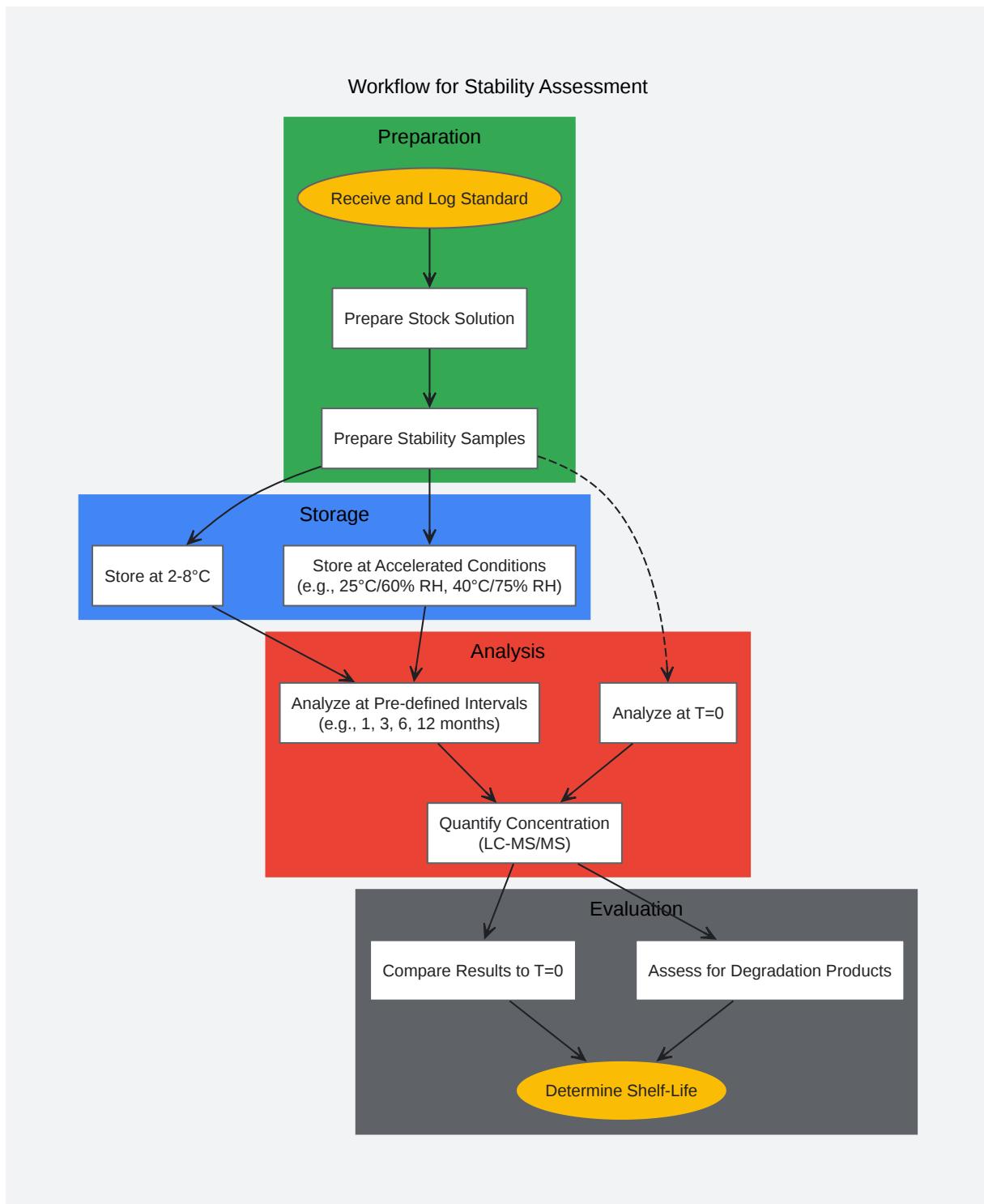
Objective

To evaluate the stability of (E/Z)-Fluoxastrobin-d4 (Mixture) under specified storage conditions over a predetermined period.

Materials

- (E/Z)-Fluoxastrobin-d4 (Mixture) analytical standard
- HPLC-grade solvents (e.g., acetonitrile, methanol, water)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- HPLC or UHPLC system with a mass spectrometric detector (LC-MS/MS)
- Validated analytical method for the quantification of (E/Z)-Fluoxastrobin-d4

Experimental Workflow



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References

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- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
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